

Technical Support Center: Enhancing the Rainfastness of Glyphosate Isopropylammonium Formulations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Glyphosate isopropylammonium*

Cat. No.: *B15580403*

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Welcome to the technical support center for researchers, scientists, and formulation development professionals. This resource provides troubleshooting guidance and answers to frequently asked questions (FAQs) regarding the improvement of rainfastness in **glyphosate isopropylammonium** formulations.

Frequently Asked Questions (FAQs)

Q1: What is "rainfastness" and why is it critical for **glyphosate isopropylammonium** formulations?

A1: Rainfastness refers to the ability of a herbicide, once applied to a plant's foliage, to resist being washed off by rainfall or irrigation. It is a critical factor for **glyphosate isopropylammonium** formulations because this herbicide is water-soluble and needs to be absorbed by the plant to be effective.^{[1][2]} If rain occurs shortly after application, the active ingredient can be washed away from the leaf surface before it has been sufficiently absorbed, leading to reduced weed control.^{[1][3]}

Q2: What is the generally recommended rain-free period for standard **glyphosate isopropylammonium** formulations?

A2: For conventional **glyphosate isopropylammonium** formulations, a rain-free period of at least 6 to 8 hours is typically recommended to ensure maximum efficacy.[1][4] However, this period can be influenced by factors such as weed species, weed growth stage, and environmental conditions.[5] Some studies indicate that even light rainfall as low as 0.9 mm within an hour of application can diminish the herbicide's effectiveness.[1]

Q3: How does rainfall intensity affect the efficacy of glyphosate?

A3: The effectiveness of glyphosate generally decreases as rainfall intensity increases.[6] Heavier rainfall can more effectively wash the herbicide from the leaf surface. However, the timing of the rainfall after application is also a crucial factor.[6]

Q4: Can adjuvants improve the rainfastness of **glyphosate isopropylammonium** formulations?

A4: Yes, the addition of adjuvants is a primary method for improving the rainfastness of glyphosate formulations.[1][7][8] Adjuvants can enhance the performance of glyphosate by increasing its absorption into the plant tissue, which in turn can shorten the required rain-free period.[7][8]

Q5: What types of adjuvants are most effective at enhancing glyphosate rainfastness?

A5: Several types of adjuvants can improve glyphosate rainfastness:

- Surfactants: These are the most common type of activator adjuvants.[8] They work by reducing the surface tension of the spray droplet, allowing it to spread more effectively over the leaf surface and enhancing absorption.[8]
 - Non-ionic surfactants (NIS): Widely used to enhance glyphosate efficacy.[1]
 - Organosilicone surfactants: These are particularly effective at reducing surface tension and can significantly improve rainfastness, potentially reducing the required rain-free period to as little as 30 minutes.[7][8]

- Ammonium Sulfate (AMS): Often added to the spray solution, particularly in areas with hard water.[5][9] AMS conditions the water by preventing antagonistic cations (like calcium and magnesium) from binding with glyphosate, which would otherwise reduce its activity.[5][9]
- Crop Oil Concentrates (COCs) and Methylated Seed Oils (MSOs): These can also increase herbicide penetration into the leaf.[8]

Troubleshooting Guide

Problem: Poor weed control is observed after a rainfall event that occurred shortly after glyphosate application.

Possible Cause	Troubleshooting Steps
Insufficient Rain-Free Period	For standard formulations, a rain-free period of less than 6 hours can lead to product wash-off. [1][4] Consider re-application if significant rainfall occurred shortly after spraying. For future applications where rain is imminent, consider using a formulation with enhanced rainfastness or adding an appropriate adjuvant.
High Rainfall Intensity	Intense rainfall can wash off even some rainfast formulations.[6] If possible, avoid applying glyphosate when heavy rain is forecasted.
Incorrect Adjuvant Selection or Concentration	The type and concentration of adjuvant are critical. Organosilicone adjuvants have been shown to be highly effective at improving rainfastness.[7] Ensure the selected adjuvant is compatible with the glyphosate formulation and is used at the recommended concentration.
Hard Water Antagonism	Positively charged cations in hard water (e.g., Ca^{2+} , Mg^{2+}) can bind with the negatively charged glyphosate molecule, reducing its efficacy.[5][9] This can be mitigated by adding ammonium sulfate (AMS) to the spray tank before adding the glyphosate.[5][9] A water quality test can determine if this is a contributing factor.
Sub-optimal Environmental Conditions	Glyphosate is most effective when weeds are actively growing.[10] Efficacy can be reduced in hot, dry conditions or when plants are under stress, as this can slow absorption.[5][10]

Data on Adjuvant Performance

The following table summarizes the effect of different adjuvants on the fresh weight of Wimmera ryegrass when subjected to simulated rainfall at different intervals after glyphosate

application. A lower fresh weight indicates better herbicide efficacy.

Adjuvant	Concentration (% v/v)	Rain 1 Hour Post-Spraying (g)	Rain 3 Hours Post-Spraying (g)	Rain 6 Hours Post-Spraying (g)	No Rain (g)
Glyphosate Alone	-	1.8	1.2	0.9	0.4
Activator 90	0.125	0.8	0.1	0.1	0.1
LI700	0.50	0.8	0.4	0.3	0.2
Codacide Oil	2.0	0.8	0.5	0.3	0.2
Pulse	0.20	1.0	0.6	0.4	0.2
Sprayfast	0.25	1.1	0.7	0.5	0.3

Data adapted from a study on adjuvant effects on glyphosate efficacy following post-spraying rainfall.[\[1\]](#)

Experimental Protocols

Protocol 1: Evaluating the Effect of Adjuvants on Glyphosate Rainfastness

Objective: To determine the efficacy of different adjuvants in improving the rainfastness of a **glyphosate isopropylammonium** formulation.

Materials:

- **Glyphosate isopropylammonium** formulation
- Selected adjuvants (e.g., non-ionic surfactant, organosilicone surfactant, ammonium sulfate)
- Target weed species (e.g., Wimmera ryegrass, velvetleaf) grown in pots under controlled greenhouse conditions

- Spray chamber calibrated to deliver a specific volume (e.g., 60 L/ha)
- Rainfall simulator capable of delivering a consistent rainfall intensity (e.g., 5-6 mm/hr)
- Analytical balance for measuring plant fresh or dry weight

Methodology:

- Plant Preparation: Grow the target weed species in pots to a consistent growth stage (e.g., 2-3 leaf stage).[\[11\]](#)
- Herbicide Preparation: Prepare the glyphosate spray solutions. For treatments with adjuvants, add the specified concentration of the adjuvant to the glyphosate solution. Include a control group with glyphosate alone and an untreated control group.
- Herbicide Application: Treat the plants with the prepared solutions using the calibrated spray chamber.
- Simulated Rainfall: At predetermined intervals after herbicide application (e.g., 1, 3, and 6 hours), place the treated plants in the rainfall simulator for a specified duration (e.g., 1 hour).
[\[1\]](#) Include a set of treated plants that do not receive simulated rainfall.
- Evaluation: After a set period (e.g., 21-28 days), assess the herbicide efficacy by either visual scoring of plant injury or by harvesting the above-ground biomass and measuring the fresh or dry weight.[\[6\]](#)[\[11\]](#)
- Data Analysis: Compare the visual injury ratings or biomass measurements between the different adjuvant treatments and the glyphosate-alone treatment at each rainfall interval.

Protocol 2: Determining the Critical Rain-Free Period

Objective: To establish the minimum rain-free period required for a specific glyphosate formulation to achieve effective weed control.

Materials:

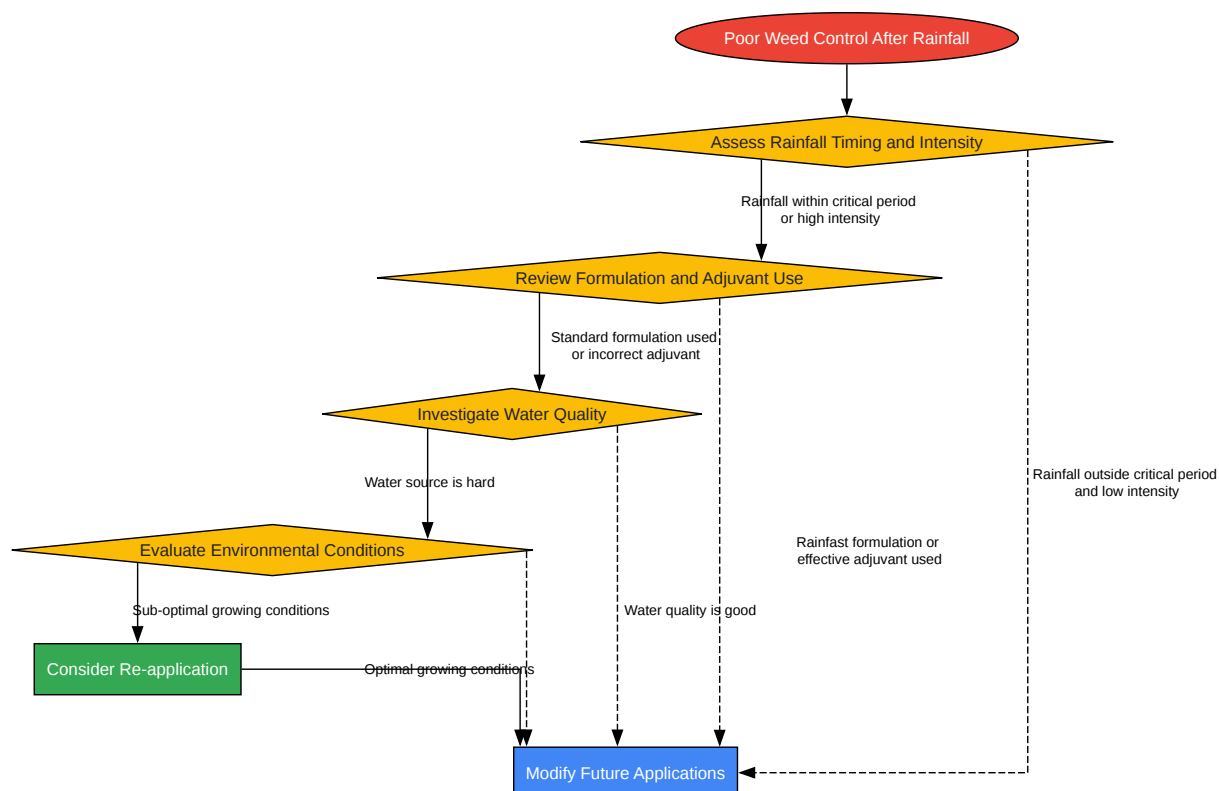
- **Glyphosate isopropylammonium** formulation (with or without a specific adjuvant)

- Target weed species grown in pots
- Spray chamber
- Rainfall simulator

Methodology:

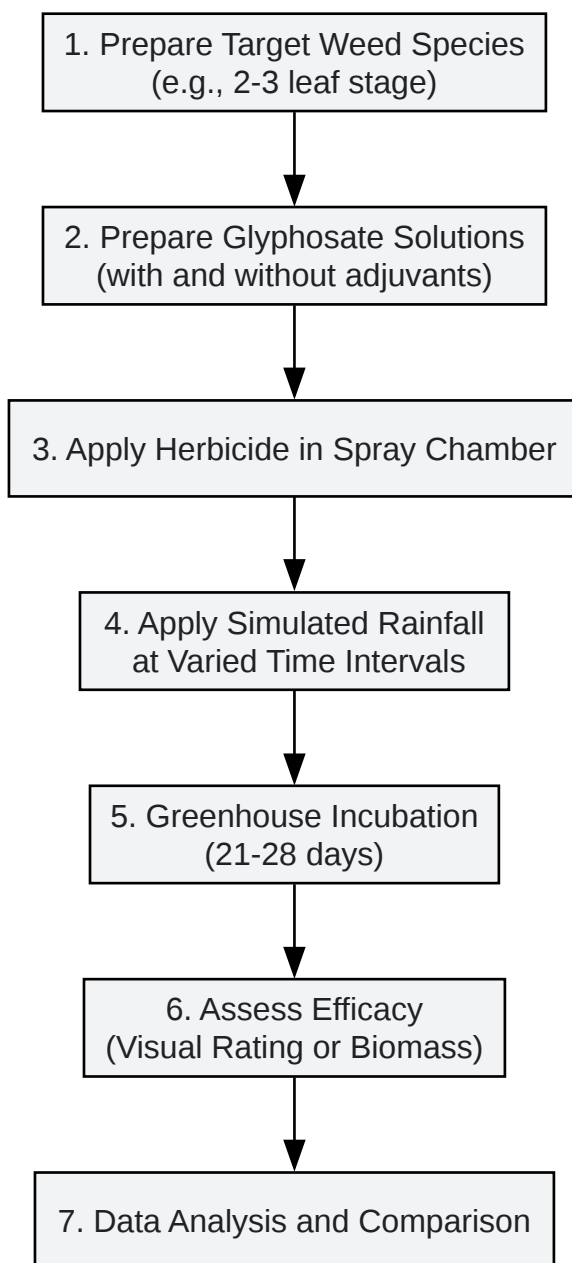
- Plant and Herbicide Preparation: As described in Protocol 1.
- Herbicide Application: Treat the plants with the glyphosate formulation.
- Simulated Rainfall at Multiple Intervals: Subject different sets of treated plants to simulated rainfall at various time points after application (e.g., 15, 30, 60, 120, 240, and 480 minutes).
[6] Include a "no rain" control group.
- Evaluation: Assess weed control after a specified period (e.g., 21-28 days) by measuring plant mortality or biomass reduction.[6][11]
- Data Analysis: Plot the weed control efficacy against the rain-free period to determine the point at which rainfall no longer significantly reduces the herbicide's effectiveness.

Visualizations



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Caption: Troubleshooting workflow for poor glyphosate efficacy after rainfall.



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Caption: Experimental workflow for evaluating glyphosate rainfastness.

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- To cite this document: BenchChem. [Technical Support Center: Enhancing the Rainfastness of Glyphosate Isopropylammonium Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580403/docs#technical-support-center-enhancing-the-rainfastness-of-glyphosate-isopropylammonium-formulations>]

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